

2-Methoxytetrahydropyran CAS number and molecular structure

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Compound of Interest

Compound Name: 2-Methoxytetrahydropyran

Cat. No.: B1197970

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An In-depth Technical Guide to 2-Methoxytetrahydropyran

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **2-Methoxytetrahydropyran** (CAS 6581-66-4), a versatile chemical intermediate utilized in a variety of synthetic applications, including pharmaceuticals, agrochemicals, and materials science.^[1] Its structure, featuring a tetrahydropyran ring with a methoxy group at the 2-position, imparts unique reactivity, making it a valuable building block in organic chemistry.^[1]

Core Identification and Molecular Structure

2-Methoxytetrahydropyran is a cyclic ether with the systematic IUPAC name 2-methoxyoxane.^[2]

- CAS Number: 6581-66-4^{[1][2][3][4][5][6]}
- Molecular Formula: C₆H₁₂O₂^{[2][3][4][5][6]}
- Molecular Weight: 116.16 g/mol ^{[3][4][5][6][7]}
- SMILES: COC1CCCCO1^{[2][6]}

- InChI Key: XTDKZSUYCXXHXJM-UHFFFAOYSA-N[2][6]

The molecule consists of a six-membered saturated ring containing one oxygen atom (a tetrahydropyran ring), substituted with a methoxy group (-OCH₃) at the carbon atom adjacent to the ring oxygen.

Physicochemical and Spectroscopic Data

The following table summarizes the key quantitative data for **2-Methoxytetrahydropyran**, facilitating easy reference and comparison for experimental planning.

Property	Value	Reference(s)
Appearance	Colorless to light yellow liquid	[1][5][8]
Boiling Point	128-129 °C (at 760 mm Hg)	[1][3][5][6]
Density	0.963 g/mL at 25 °C	[3][5][6]
Refractive Index (n ²⁰ /D)	1.425	[3][5][6]
Flash Point	25 °C (77 °F) - closed cup	[5][6]
Purity	Typically ≥98%	[1]

Experimental Protocols

A common and efficient method for the synthesis of **2-Methoxytetrahydropyran** involves the acid-catalyzed addition of methanol to 2,3-dihydropyran.[5]

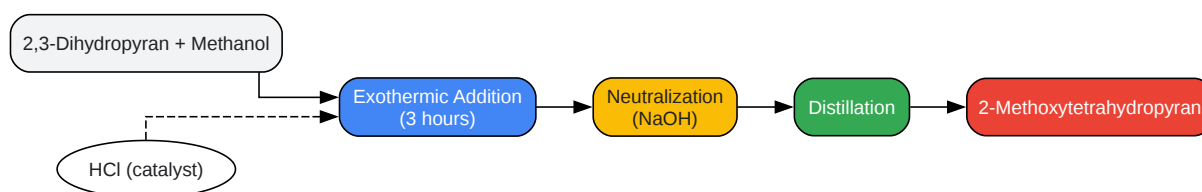
Synthesis of **2-Methoxytetrahydropyran** from 2,3-Dihydropyran[5]

- Materials:
 - 2,3-Dihydropyran (84.0 g, 1.0 mole)
 - Methanol (32.0 g, 1.0 mole)
 - Concentrated Hydrochloric Acid (1 mL)

- Sodium Hydroxide pellets
- Procedure:
 - To a flask equipped with a magnetic stirrer, add 84.0 g (1.0 mole) of 2,3-dihydropyran.
 - Add 1 mL of concentrated hydrochloric acid to the flask.
 - Slowly add 32.0 g (1.0 mole) of methanol to the stirred mixture. The reaction is exothermic, so the addition rate should be controlled to maintain a safe temperature.
 - Continue stirring the reaction mixture for 3 hours at room temperature.
 - After the reaction is complete, add a few pellets of sodium hydroxide to neutralize the acid and make the mixture basic.
 - The product can be purified directly by distillation of the mixture.
 - Collect the fraction boiling at approximately 125 °C (at 760 mm Hg).
- Expected Yield: 98.6 g (85%)

Reaction Workflow Visualization

The synthesis of **2-Methoxytetrahydropyran** can be visualized as a straightforward two-step process: an acid-catalyzed addition followed by a neutralization and purification step.



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Caption: Synthesis workflow for **2-Methoxytetrahydropyran**.

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References

- 1. nbinnno.com [nbinnno.com]
- 2. 2-Methoxytetrahydropyran | C₆H₁₂O₂ | CID 23057 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [wap.guidechem.com]
- 4. scbt.com [scbt.com]
- 5. 2-METHOXYTETRAHYDROPYRAN | 6581-66-4 [chemicalbook.com]
- 6. 2-Methoxytetrahydropyran 98 6581-66-4 [sigmaaldrich.com]
- 7. (s)-2-Methoxytetrahydropyran | C₆H₁₂O₂ | CID 12526342 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. nbinnno.com [nbinnno.com]
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